

Application Notes and Protocols for Transferring CVD-Grown Graphene to Substrates

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Introduction: The Critical Link Between Synthesis and Application

The remarkable electronic, mechanical, and thermal properties of graphene have positioned it as a transformative material for next-generation electronics, photonics, and biomedical devices. [1][2] Chemical Vapor Deposition (CVD) has emerged as the most viable method for producing large-area, high-quality graphene films suitable for industrial applications. [3][4] However, the CVD process typically utilizes a metallic catalyst, most commonly copper (Cu) foil, for graphene growth. [3][4][5] Consequently, a critical post-synthesis step is the transfer of the atomically thin graphene film from the growth substrate to a technologically relevant target substrate, such as silicon dioxide (SiO₂), glass, or flexible polymers. [1][6][7]

The transfer process is a delicate procedure that can significantly impact the final quality of the graphene, potentially introducing defects, wrinkles, tears, and contamination. [8][9] These imperfections can degrade the exceptional intrinsic properties of graphene, thereby compromising device performance and reliability. [8][10] Therefore, mastering graphene transfer techniques is paramount for researchers, scientists, and engineers to successfully translate the promise of graphene into functional devices.

This comprehensive guide provides detailed application notes and protocols for the most common and effective techniques for transferring CVD-grown graphene. We will delve into the mechanistic principles behind each method, offer step-by-step experimental procedures, and discuss critical parameters and troubleshooting strategies to ensure a high-yield, high-quality transfer.

I. Wet Transfer Techniques: The Workhorse of Graphene Transfer

Wet transfer methods are the most widely used and well-established techniques for transferring CVD graphene, primarily due to their reliability and scalability.[\[3\]](#)[\[11\]](#) These methods typically involve the use of a polymeric support layer to protect the fragile graphene film during the etching of the metal growth substrate.[\[3\]](#)[\[11\]](#)

A. Polymethyl Methacrylate (PMMA)-Assisted Wet Transfer

The PMMA-assisted wet transfer is the most common and extensively optimized wet transfer technique.[\[3\]](#)[\[10\]](#) PMMA serves as a robust yet flexible support that adheres to the graphene film, providing mechanical stability throughout the transfer process.[\[10\]](#)

- **PMMA as a Support Layer:** PMMA is chosen for its good adhesion to graphene, mechanical flexibility, and its solubility in common organic solvents like acetone, which allows for its eventual removal without significantly damaging the graphene.[\[10\]](#) The molecular weight and concentration of the PMMA solution are critical parameters that influence the thickness and uniformity of the support layer, directly impacting the quality of the transferred graphene.[\[10\]](#) [\[12\]](#)
- **Metal Etching:** A chemical etchant, such as ferric chloride (FeCl_3) or ammonium persulfate ($(\text{NH}_4)_2\text{S}_2\text{O}_8$), is used to selectively dissolve the copper foil without damaging the graphene or the PMMA support.[\[1\]](#)[\[11\]](#) The choice of etchant and its concentration can affect the etching rate and the level of metallic ion contamination.
- **Rinsing and Transfer:** Thorough rinsing with deionized (DI) water is crucial to remove etchant residues and metallic ions, which can otherwise dope the graphene and degrade its

electronic properties.[10] The transfer onto the target substrate is a delicate step where wrinkles and folds can be introduced.



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Caption: Workflow for PMMA-assisted wet transfer of CVD graphene.

- PMMA Coating:
 - Prepare a solution of PMMA in a suitable solvent (e.g., anisole or chlorobenzene). A typical concentration is 4-6% by weight. The molecular weight of the PMMA can be varied to optimize the support layer's strength and ease of removal.[12]
 - Place the CVD-grown graphene on copper foil on a spin coater.
 - Dispense the PMMA solution onto the graphene surface.
 - Spin-coat at a desired speed (e.g., 1000-4000 rpm) for 30-60 seconds to achieve a uniform PMMA film.[12]
 - Bake the PMMA-coated sample on a hotplate at a temperature below the glass transition temperature of PMMA (e.g., 100-180°C) for 1-5 minutes to remove the solvent and solidify the film.[12]
- Copper Etching:
 - Protect the backside of the copper foil with tape or by removing the backside graphene with oxygen plasma.

- Prepare the etchant solution. A common etchant is ferric chloride (FeCl_3) dissolved in DI water (e.g., 1 M solution) or ammonium persulfate ($(\text{NH}_4)_2\text{S}_2\text{O}_8$) (e.g., 0.1 M).
- Carefully float the PMMA/graphene/Cu stack on the surface of the etchant with the PMMA side facing up.[\[13\]](#)
- Allow the copper foil to completely dissolve. This can take several hours depending on the etchant and its concentration.[\[13\]](#)
- Rinsing and Transfer:
 - Once the copper is fully etched, the PMMA/graphene film will be left floating on the etchant surface.
 - Carefully transfer the floating film to a bath of DI water using a glass slide or a petri dish. Repeat this rinsing step at least three times to thoroughly remove any residual etchant.[\[13\]](#)
 - Prepare the target substrate by cleaning it thoroughly (e.g., with acetone, isopropanol, and DI water, followed by oxygen plasma treatment to make the surface hydrophilic).
 - Submerge the target substrate into the final DI water bath and carefully scoop the PMMA/graphene film onto the substrate.
 - Slowly pull the substrate out of the water at an angle to ensure the film adheres smoothly without trapping water bubbles.
- Drying and PMMA Removal:
 - Dry the sample in air or on a hotplate at a low temperature (e.g., 60-80°C) for several minutes to remove any trapped water and improve adhesion.[\[14\]](#)
 - Immerse the substrate with the PMMA/graphene film in an acetone bath to dissolve the PMMA. This may take 30 minutes to a few hours.[\[15\]](#)
 - After the PMMA is dissolved, rinse the sample with isopropanol and then blow-dry with nitrogen.

- To remove any remaining PMMA residue and improve the graphene-substrate contact, it is often beneficial to anneal the sample in a furnace under a vacuum or an inert atmosphere (e.g., Ar/H₂) at 200-400°C.[16]

Advantages	Disadvantages
High transfer yield for large-area graphene.	Potential for wrinkles, tears, and folds.[17]
Relatively simple and low-cost setup.	PMMA residue can be difficult to completely remove, affecting electronic properties.[10]
Well-established and widely documented protocol.	Use of hazardous chemicals (etchants and solvents).[18]
Compatible with a wide range of target substrates.	Time-consuming process.[18]

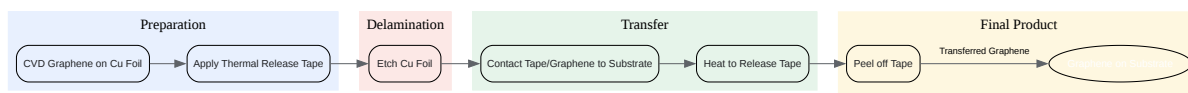
II. Dry Transfer Techniques: Minimizing Liquid-Induced Defects

Dry transfer methods have been developed to overcome some of the limitations of wet transfer, such as liquid-induced wrinkles, tears, and chemical contamination.[19][20] These techniques avoid immersing the graphene in liquid solutions during the transfer process.

A. Thermal Release Tape (TRT) Method

This method utilizes a special adhesive tape that loses its adhesion when heated, allowing for the release of the transferred graphene onto the target substrate.[3]

- **Adhesion Control:** The thermal release tape has a temperature-sensitive adhesive. At room temperature, it adheres strongly to the graphene, allowing it to be peeled off from the copper foil. Upon heating to a specific release temperature, the adhesive force weakens significantly, enabling the transfer to the target substrate.[3]
- **Mechanical Peeling:** This method relies on the mechanical delamination of the graphene from the growth substrate, which can be a source of defects if not performed carefully.



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Caption: Workflow for the thermal release tape dry transfer method.

- Tape Application:
 - Laminate the thermal release tape onto the graphene/Cu foil, ensuring conformal contact without trapping air bubbles. A laminator or a roller can be used to apply uniform pressure.
- Copper Etching:
 - The copper foil is etched away using a suitable etchant, similar to the wet transfer method. The tape protects the graphene during this process.
- Rinsing and Drying:
 - Rinse the tape/graphene stack thoroughly with DI water to remove etchant residues.
 - Dry the stack completely.
- Transfer to Target Substrate:
 - Bring the tape/graphene stack into contact with the clean target substrate.
 - Apply gentle pressure to ensure good adhesion between the graphene and the substrate.
- Thermal Release:
 - Place the entire assembly on a hotplate and heat it to the specified release temperature of the tape (typically 90-120°C).^[3]

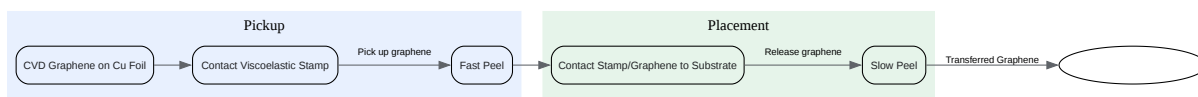
- Once the release temperature is reached, the adhesive on the tape will lose its tackiness.
- Carefully peel off the thermal release tape, leaving the graphene film on the target substrate.

Advantages	Disadvantages
Reduced risk of liquid-induced wrinkles and tears.	Potential for adhesive residue on the graphene surface.[3]
Faster than traditional wet transfer methods.	Mechanical peeling can introduce defects.
Avoids the use of organic solvents for polymer removal.	The quality of the transfer is highly dependent on the properties of the tape.

B. Viscoelastic Stamp Method

This "all-dry" transfer technique utilizes a viscoelastic stamp, such as polydimethylsiloxane (PDMS), to pick up and place graphene flakes or films.[5]

- **Rate-Dependent Adhesion:** The adhesion of viscoelastic materials like PDMS is dependent on the peeling speed. A fast peeling motion results in strong adhesion, allowing the stamp to pick up the graphene. A slow peeling motion results in weak adhesion, enabling the release of the graphene onto the target substrate.



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Caption: Workflow for the viscoelastic stamp dry transfer method.

III. Electrochemical Bubbling Transfer: A Cleaner and Reusable Approach

The electrochemical bubbling transfer method offers a cleaner and more sustainable alternative to etchant-based techniques.[21][22] This method utilizes the electrolysis of water to generate hydrogen bubbles at the interface between the graphene and the metal substrate, which mechanically delaminates the graphene.[22][23]

- **Electrochemical Delamination:** By applying a voltage in an electrolytic solution, water is reduced at the cathode (the graphene/metal substrate), producing hydrogen gas. The formation of these bubbles at the interface overcomes the van der Waals forces holding the graphene to the substrate, causing it to detach.[22]
- **Substrate Reusability:** Since the metal substrate is not consumed in the process, it can be reused for subsequent graphene growth, making the process more cost-effective and environmentally friendly.[22]



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Caption: Workflow for the electrochemical bubbling transfer method.

- **Support Layer Application:**
 - Apply a support layer, such as PMMA, onto the graphene/metal substrate as described in the wet transfer protocol.
- **Electrolytic Cell Setup:**
 - Use the PMMA/graphene/metal as the cathode and a platinum (Pt) wire or another inert electrode as the anode in an electrolytic cell.[23]

- The electrolyte is typically an aqueous solution of an electrolyte like NaOH or Na₂SO₄.
- Delamination:
 - Apply a DC voltage between the electrodes. Hydrogen bubbles will start to form at the cathode (graphene/metal interface).
 - The PMMA/graphene film will gradually detach from the metal substrate.
- Transfer and Cleanup:
 - Once fully detached, the PMMA/graphene film is transferred to a DI water bath for rinsing.
 - The subsequent steps of transferring to the target substrate, drying, and removing the support layer are similar to the wet transfer method.

Advantages	Disadvantages
Fast and efficient delamination.	Trapped bubbles can damage the graphene film. [21]
Reusability of the metal growth substrate. [22]	Requires an electrochemical setup.
Avoids the use of metal etchants.	The quality of the transfer can be sensitive to the bubbling rate and uniformity.
Environmentally friendly.	May still require a support layer and subsequent removal.

IV. Characterization of Transferred Graphene

After the transfer process, it is crucial to characterize the quality of the graphene film to ensure its suitability for the intended application. Common characterization techniques include:

- Optical Microscopy: To visually inspect the integrity and uniformity of the transferred film and identify large-scale defects like cracks and wrinkles.[\[2\]](#)
- Raman Spectroscopy: A powerful non-destructive technique to confirm the presence of single-layer graphene (from the 2D to G peak intensity ratio), assess the defect density (from

the D peak), and measure strain and doping levels.[19][24]

- Atomic Force Microscopy (AFM): To investigate the surface morphology, roughness, and thickness of the transferred graphene, and to identify PMMA residues or other contaminants. [2][19]
- Scanning Electron Microscopy (SEM): To visualize the surface of the graphene at a higher resolution and identify smaller defects.[25]
- Sheet Resistance Measurement: To evaluate the electrical conductivity of the transferred graphene film, which is a key parameter for many electronic applications.[19]

V. Troubleshooting Common Graphene Transfer Issues

Problem	Potential Cause(s)	Solution(s)
Wrinkles and Folds	- Incomplete drying before PMMA removal- Trapped water or air bubbles- Stress during transfer	- Ensure the sample is completely dry before dissolving PMMA.- Optimize the scooping and drying process to avoid trapping bubbles.- Use a slower, more controlled transfer process.
Cracks and Tears	- Fragile PMMA support layer- Mechanical stress during handling- Rapid etching or bubbling	- Use a higher molecular weight or thicker PMMA layer.- Handle the floating film with care.- Optimize the etchant concentration or applied voltage for a slower, more controlled delamination.
PMMA Residue	- Incomplete dissolution of PMMA- Strong PMMA-graphene interaction	- Increase the acetone soaking time or use a fresh acetone bath.- Perform a final annealing step at a higher temperature (in vacuum or inert atmosphere). [16]
Poor Adhesion to Substrate	- Hydrophobic substrate surface- Contamination on the substrate	- Treat the substrate with oxygen plasma to make it hydrophilic.- Ensure the substrate is thoroughly cleaned before transfer.
High Defect Density (from Raman)	- Damage during mechanical peeling (dry transfer)- Aggressive etching or bubbling	- Optimize the peeling speed for viscoelastic stamp methods.- Use a less aggressive etchant or lower the voltage for bubbling transfer.

VI. Conclusion and Future Outlook

The successful transfer of high-quality, large-area CVD-grown graphene is a critical enabler for the widespread adoption of graphene-based technologies. While PMMA-assisted wet transfer remains the most common method, ongoing research is focused on developing cleaner, more reliable, and scalable transfer techniques. Dry transfer and electrochemical bubbling methods show great promise in addressing the limitations of wet transfer. As the field progresses, the development of automated, roll-to-roll transfer processes will be essential for the industrial-scale production of graphene devices.^[18] By understanding the fundamental principles and meticulously following optimized protocols, researchers and engineers can overcome the challenges of graphene transfer and unlock the full potential of this remarkable material.

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